

# Application Notes and Protocols for SBP-2 Reporters in Living Cells

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## Compound of Interest

Compound Name: SBP-2

Cat. No.: B15142019

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## Introduction

The Streptavidin-Binding Peptide 2 (**SBP-2**) tag is a versatile tool for studying protein dynamics in living cells. This short peptide tag (38 amino acids, with a minimal functional core of 25 amino acids) exhibits a high affinity for streptavidin, enabling a wide range of applications from protein purification to live-cell imaging and tracking.<sup>[1]</sup> The strong, yet reversible, interaction with streptavidin allows for the precise control and visualization of **SBP-2** tagged proteins.

These application notes provide detailed protocols for the effective use of **SBP-2** reporters in living cells, covering applications such as cell surface protein imaging, protein internalization assays, and the Retention Using Selective Hooks (RUSH) system for synchronizing and visualizing protein trafficking.

## Quantitative Data Summary

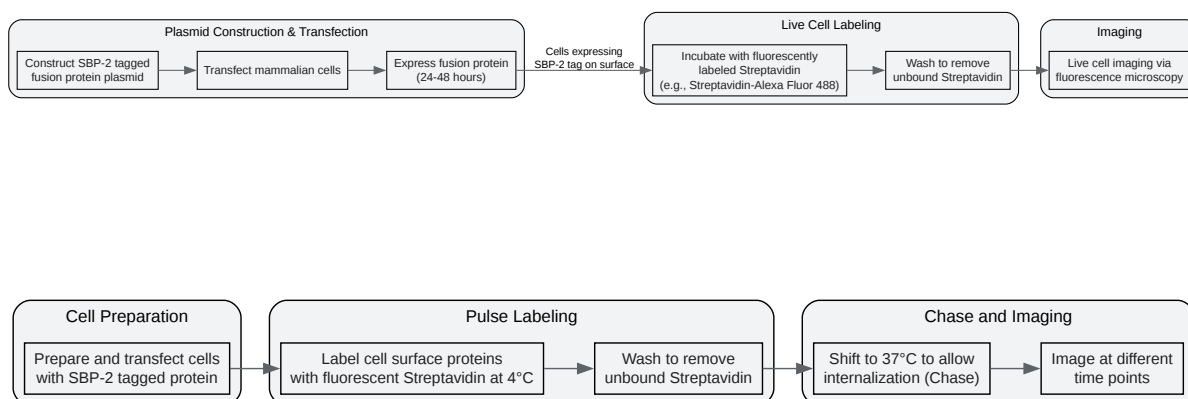
For ease of comparison, the following table summarizes key quantitative parameters associated with the SBP-tag system.

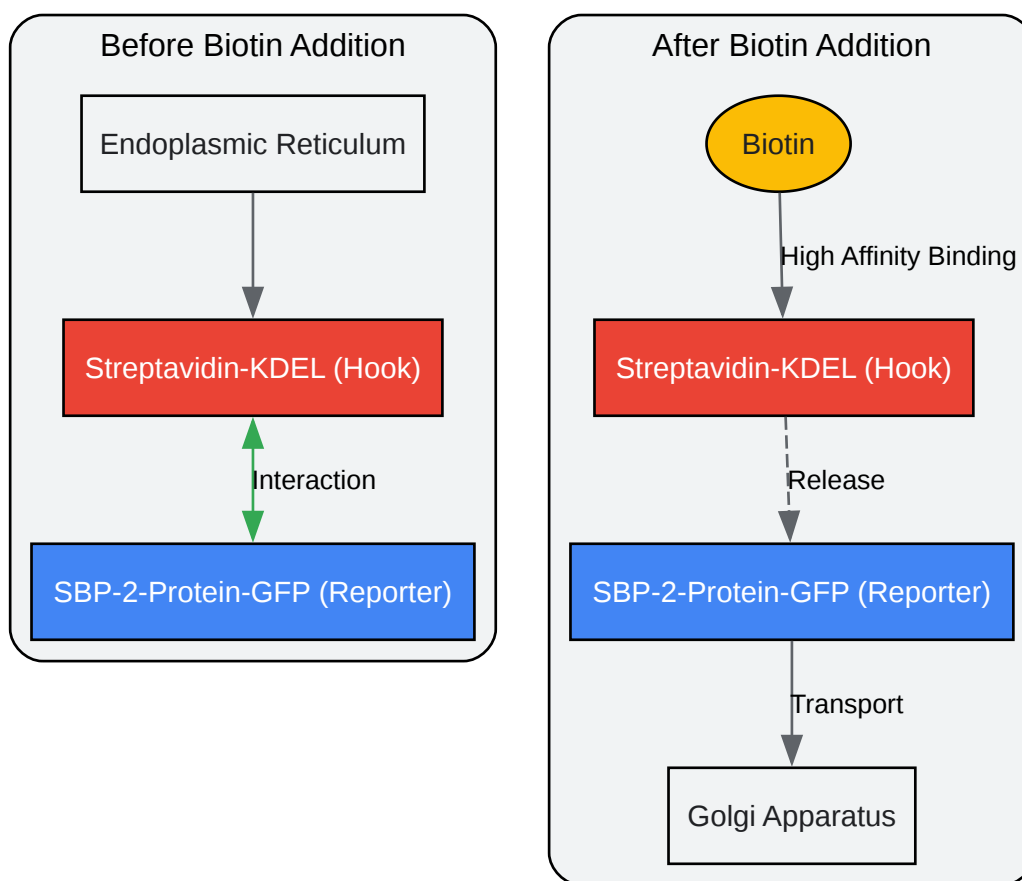
Parameter	Value	Reference
Binding Affinity (Kd)		
SBP-Tag to Streptavidin	2.5 nM	[1]
SBP-Tag2 to Streptavidin	~2.5 - 4.9 nM	[2]
Size		
Full-length SBP-Tag	38 amino acids	[1]
SBP-Tag2 (minimal functional tag)	25 amino acids	[2]
Binding Stoichiometry		
SBP-Tag per Streptavidin tetramer	2 molecules	[2]

## Application 1: Imaging of SBP-2 Tagged Cell Surface Proteins

This protocol describes the visualization of **SBP-2** tagged proteins expressed on the plasma membrane of living cells using fluorescently labeled streptavidin.

### Experimental Workflow





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## References

- 1. Retention Using Selective Hooks (RUSH) Cargo Sorting Assay for Live-cell Vesicle Tracking in the Secretory Pathway Using HeLa Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The structure of the SBP-Tag–streptavidin complex reveals a novel helical scaffold bridging binding pockets on separate subunits - PMC [pmc.ncbi.nlm.nih.gov]
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